

Application Note: Trisulfo-Cy3-Alkyne for Click Chemistry Labeling

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Compound of Interest

Compound Name: *Trisulfo-Cy3-Alkyne*

Cat. No.: *B15553830*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Trisulfo-Cy3-Alkyne is a highly water-soluble and photostable fluorescent probe designed for the specific labeling of azide-modified biomolecules via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".^{[1][2]} This reaction is renowned for its high efficiency, specificity, and biocompatibility, allowing for the covalent attachment of the bright orange-fluorescent Cy3 dye to proteins, nucleic acids, and other molecules in aqueous environments.^{[3][4][5]}

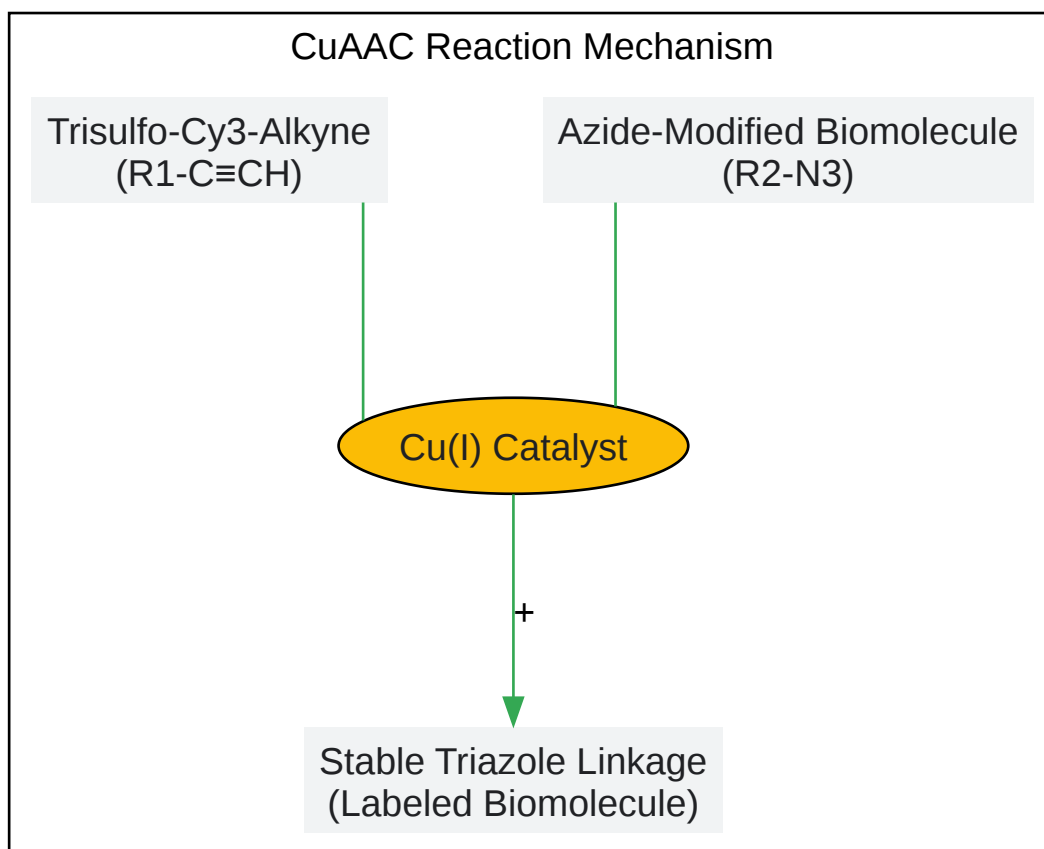
The key advantages of the CuAAC reaction include its rapid kinetics, high yields, and tolerance of a wide range of functional groups, making it an ideal tool for bioconjugation.^{[3][5]} The azide and alkyne functional groups are bioorthogonal, meaning they do not react with native biological functional groups, ensuring highly specific labeling.^{[4][5][6]} The resulting triazole linkage is extremely stable.^[7] **Trisulfo-Cy3-Alkyne** is particularly advantageous for biological applications due to its three sulfonate groups, which enhance its water solubility and reduce aggregation.^[1]

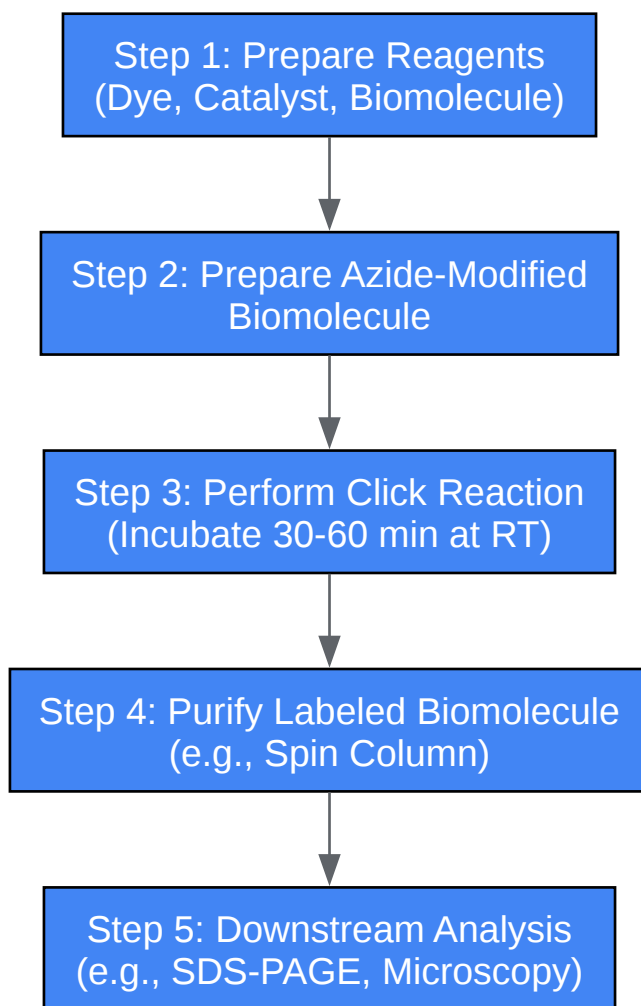
Quantitative Data

The properties of **Trisulfo-Cy3-Alkyne** make it a robust reporter for various applications, including fluorescence microscopy, flow cytometry, and gel-based analysis.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
Molecular Formula	$C_{35}H_{41}N_3Na_2O_{10}S_3$	[8]
Molecular Weight	805.9 g/mol	[8]
Excitation Maximum (λ_{ex})	~550 nm	[9]
Emission Maximum (λ_{em})	~570 nm	[9]
Molar Extinction Coefficient	150,000 $M^{-1}cm^{-1}$	[8]
Quantum Yield (Φ)	0.15 (can increase upon conjugation)	[10]
Recommended Applications	Fluorescent Labeling, FRET, Microarrays, Imaging	[9]

Visualized Reaction and Workflow





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Trisulfo-Cy3-Alkyne | BroadPharm [[broadpharm.com](https://www.broadpharm.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. [interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]

- [5. lumiprobe.com \[lumiprobe.com\]](#)
- [6. Click Chemistry – Med Chem 101 \[medchem101.com\]](#)
- [7. tenovapharma.com \[tenovapharma.com\]](#)
- [8. cenmed.com \[cenmed.com\]](#)
- [9. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [10. Cyanine 3 alkyne \[equivalent to Cy3® alkyne\] | AAT Bioquest \[aatbio.com\]](#)
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